

Material Safety Data Sheet (MSDS) for 1-Bromo-3-methoxy-5-methylbenzene

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Compound of Interest

Compound Name: 1-Bromo-3-methoxy-5-methylbenzene

Cat. No.: B1337752

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An In-Depth Technical Guide to the Safe Handling and Properties of **1-Bromo-3-methoxy-5-methylbenzene**

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Introduction: **1-Bromo-3-methoxy-5-methylbenzene** (CAS No. 29578-83-4), also known as 3-Bromo-5-methoxytoluene, is a versatile aromatic building block crucial in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds.^{[1][2][3][4]} Its unique substitution pattern—a bromine atom, a methoxy group, and a methyl group on a benzene ring—provides multiple reactive sites for targeted chemical modifications.^{[2][4]} This guide offers a comprehensive overview of its material safety data, providing researchers, scientists, and drug development professionals with the in-depth knowledge required for its safe and effective use in a laboratory setting. The focus extends beyond mere compliance, aiming to instill a deep understanding of the causality behind safety protocols, grounded in the compound's specific chemical characteristics.

Section 1: Chemical Identity and Core Properties

Understanding the fundamental properties of a chemical is the bedrock of its safe handling. **1-Bromo-3-methoxy-5-methylbenzene** is typically a colorless to pale yellow oil or liquid.^{[2][3][5]} Its key identifiers and physical properties are summarized below.

| Identifier | Value | Source(s) |
|-------------------|--|---|
| CAS Number | 29578-83-4 | [1] [2] [3] [5] |
| Molecular Formula | C ₈ H ₉ BrO | [3] [4] |
| Molecular Weight | 201.06 g/mol | [3] |
| Synonyms | 3-Bromo-5-methoxytoluene, 3-Bromo-5-methylanisole | [4] |
| Appearance | Colorless to light yellow, clear liquid/oil | [1] [2] [4] [5] |
| Melting Point | 52°C | [5] [6] [7] |
| Boiling Point | 228°C | [5] [6] [7] |
| Density | ~1.378 - 1.4 g/cm ³ | [5] [6] [7] |
| Flash Point | 103°C | [5] [6] [7] |
| Solubility | Sparingly soluble in water, good solubility in organic solvents. | [3] [4] |

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **1-Bromo-3-methoxy-5-methylbenzene** is classified as a hazardous substance. The primary concerns for laboratory personnel are its acute oral toxicity and its irritant effects on the skin and eyes.[\[6\]](#)

| Hazard Class | Category | Hazard Statement | GHS Pictogram |
|---|-------------|--|------------------------------|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed | GHS06 (Skull and Crossbones) |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | GHS07 (Exclamation Mark) |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation | GHS07 (Exclamation Mark) |
| Specific target organ toxicity, single exposure | Category 3 | H335: May cause respiratory irritation | GHS07 (Exclamation Mark) |

Source(s):[\[6\]](#)[\[8\]](#)[\[9\]](#)

The acute oral toxicity (Category 3) is a significant concern, necessitating stringent controls to prevent ingestion. The irritant properties are attributed to the compound's ability to disrupt cell membranes upon contact with skin and eye tissues, leading to inflammation and discomfort.[\[6\]](#)

Section 3: Proactive Safety Measures: Handling, Storage, and Exposure Control

A proactive approach to safety is paramount. The following protocols are designed to minimize exposure risk by establishing a controlled laboratory environment.

Engineering Controls: The First Line of Defense

The most effective method of exposure control is to handle the substance in a physically isolated environment.

- Fume Hood: All handling of **1-Bromo-3-methoxy-5-methylbenzene**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood. [\[10\]](#)[\[11\]](#) This ensures that any vapors are effectively captured and exhausted, preventing inhalation.

- Ventilation: Ensure the laboratory has adequate general ventilation to prevent the accumulation of vapors in the ambient air.[\[12\]](#)[\[13\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the chemical is handled.[\[11\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

PPE serves as the final barrier between the researcher and the chemical.

- Eye Protection: Wear chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[13\]](#) Standard safety glasses are insufficient.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for tears or punctures before each use and replace them immediately if compromised.[\[10\]](#)[\[11\]](#)
- Body Protection: A lab coat or chemical-resistant apron should be worn to protect against skin contact.[\[10\]](#)

Safe Handling and Storage Protocols

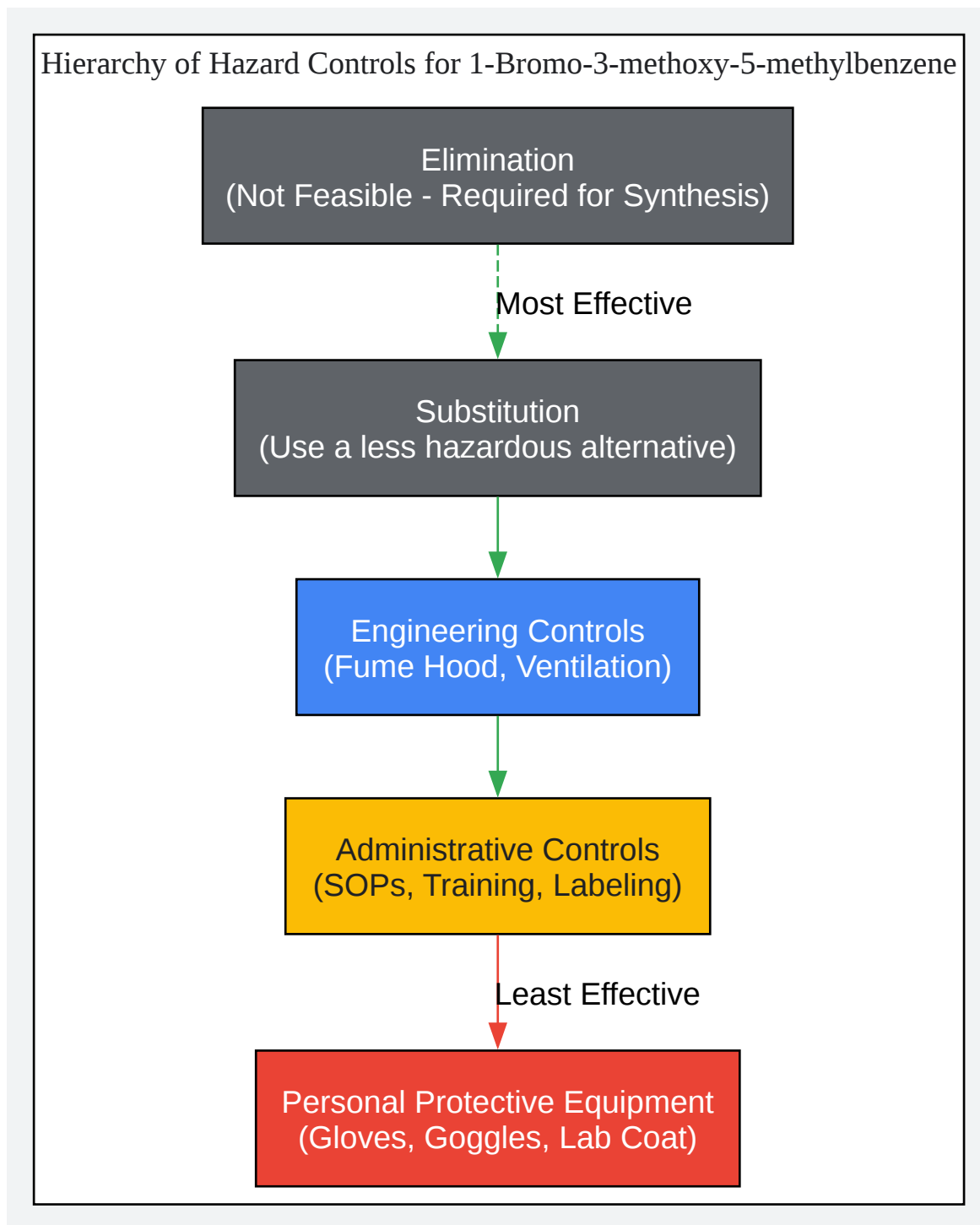
Handling:

- Avoid all direct contact with skin, eyes, and clothing.[\[12\]](#)
- Do not breathe vapors or mists.[\[14\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks or leaving the lab.[\[10\]](#)[\[12\]](#)
- Use the smallest quantity of material necessary for the experiment.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[11\]](#)[\[15\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases, as these can initiate vigorous or exothermic reactions.[\[10\]](#)[\[13\]](#)[\[15\]](#)

- The designated storage class is 6.1D, for non-combustible, acutely toxic materials.



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Caption: Hierarchy of Controls for Safe Chemical Handling.

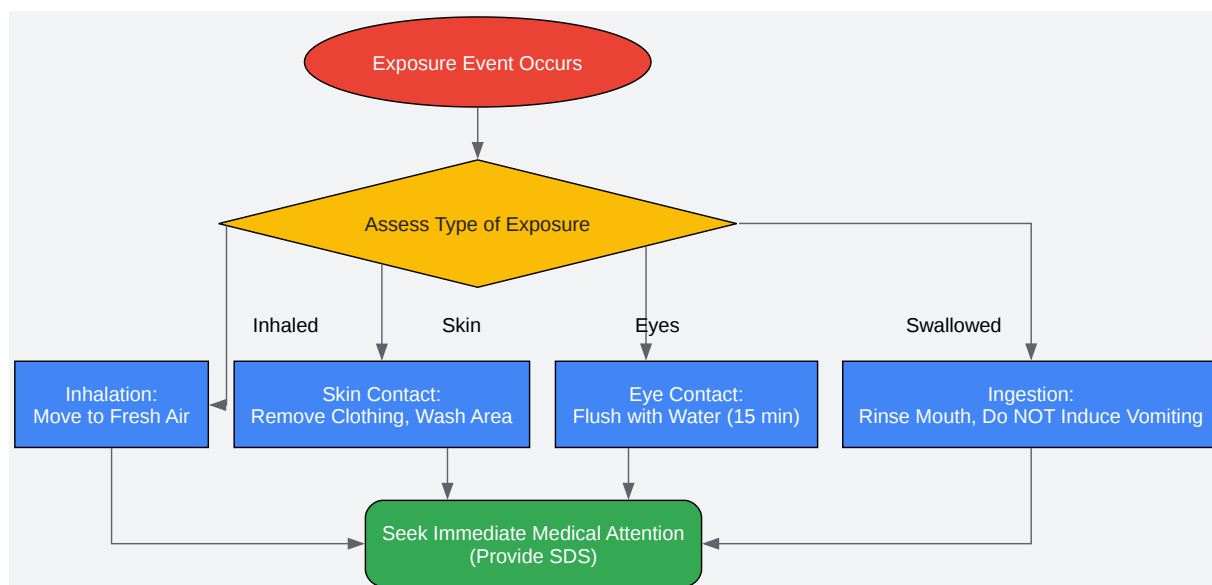
Section 4: Reactive Safety Protocols: First Aid and Fire-Fighting

In the event of an exposure or emergency, a rapid and informed response is critical.

First-Aid Measures

The immediate goal of first aid is to mitigate the effects of exposure. Always show the Safety Data Sheet to attending medical personnel.[\[12\]](#)[\[14\]](#)

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[10\]](#)[\[12\]](#)[\[14\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)[\[14\]](#)[\[16\]](#)



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Caption: Emergency First Aid Response Workflow.

Fire-Fighting Measures

While the compound has a relatively high flash point of 103°C, it is still combustible.[15]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[12][15][16]
- Specific Hazards: Thermal decomposition can lead to the release of hazardous and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[10][13][15]

- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous combustion products.[\[10\]](#)[\[12\]](#)

Section 5: Accidental Release Management

A swift and systematic response to a spill is essential to prevent wider contamination and exposure.

Step-by-Step Spill Cleanup Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[12\]](#)
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Wear PPE: Don full personal protective equipment, including respiratory protection if vapors are significant.[\[10\]](#)[\[12\]](#)
- Containment: Prevent the spill from entering drains or water courses.[\[10\]](#)[\[12\]](#)
- Absorption: For liquid spills, absorb the material with an inert, non-combustible absorbent material such as sand, silica gel, or vermiculite.[\[10\]](#)[\[15\]](#) Do not use combustible materials like sawdust.
- Collection: Carefully sweep or shovel the absorbed material into a suitable, labeled, and sealed container for disposal.[\[12\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Disposal: Dispose of the waste, including contaminated absorbents and PPE, as hazardous waste in accordance with local, state, and federal regulations.[\[13\]](#)

Section 6: Chemical Stability and Reactivity Profile

- Reactivity: The compound is not known to be dangerously reactive under normal laboratory conditions.
- Chemical Stability: It is stable under recommended storage conditions.[\[3\]](#)

- Conditions to Avoid: Avoid exposure to heat, flames, and sparks.[10]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases to prevent potentially hazardous reactions.[10][13][15]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen bromide.[10][13][15]

Section 7: Toxicological Profile and Biological Activity

- Toxicological Data: Specific LD50 or LC50 data is not widely available. The hazard assessment is primarily based on GHS classifications from aggregated data, which indicates acute oral toxicity and irritant properties.[6][9]
- Biological Activity: Beyond its role as a synthetic intermediate, in vitro studies have shown that **1-Bromo-3-methoxy-5-methylbenzene** can act as an inhibitor of the phenolic acid transporter (PAT).[1][5] It has also demonstrated some antifungal activity against species like *Aspergillus niger* and cytotoxic effects on human cells in culture, potentially through the inhibition of fatty acid biosynthesis.[5] These biological activities underscore the need for stringent handling procedures, as unintended biological effects could occur upon exposure.

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